

Unveiling the Molecular Architecture of Ceplignan: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Ceplignan*

Cat. No.: B12391908

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Core Chemical Identity

Ceplignan, a lignan derivative of significant interest in pharmaceutical research, possesses a complex and well-defined chemical structure.^[1] Its systematic name, as defined by the International Union of Pure and Applied Chemistry (IUPAC), is (2S,3R)-2-(4-hydroxy-3-methoxyphenyl)-3-(hydroxymethyl)-7-methoxy-2,3-dihydro-1-benzofuran-5-carboxylic acid.^[2] This nomenclature precisely describes the arrangement of its constituent atoms and stereochemistry.

The molecular formula of **Ceplignan** is C₁₈H₁₈O₇, and it has a molecular weight of approximately 346.3 g/mol .^{[1][2][3]}

Structural Representation

The two-dimensional chemical structure of **Ceplignan** is depicted below, illustrating the connectivity of its atoms.

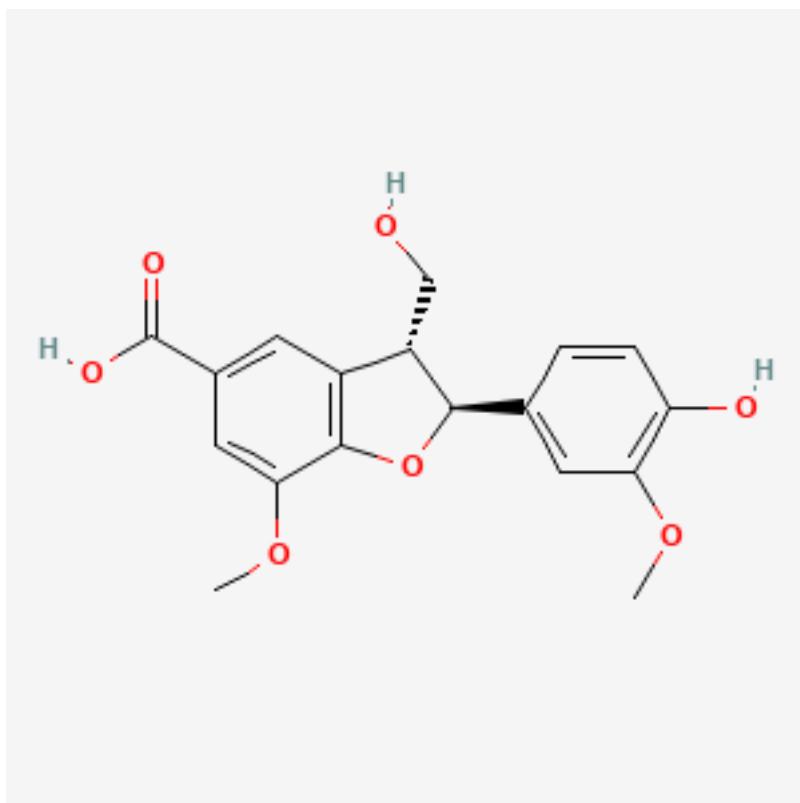


Figure 1: 2D Chemical Structure of **Ceplignan**.

The structure reveals a dihydrobenzofuran core, which is characteristic of many neolignans. Key functional groups include a carboxylic acid, two hydroxyl groups (one phenolic and one primary alcohol), and two methoxy groups. The stereochemistry at the C2 and C3 positions of the dihydrobenzofuran ring is specified as (2S, 3R), which is crucial for its biological activity.

Physicochemical Properties

A summary of the key physicochemical properties of **Ceplignan** is provided in the table below. This data is essential for understanding its behavior in biological systems and for formulation development.

Property	Value	Source
Molecular Formula	C ₁₈ H ₁₈ O ₇	PubChem[2], ScreenLib[3], Biosynth[1]
Molecular Weight	346.3 g/mol	PubChem[2], ScreenLib[3], Biosynth[1]
IUPAC Name	(2S,3R)-2-(4-hydroxy-3-methoxyphenyl)-3-(hydroxymethyl)-7-methoxy-2,3-dihydro-1-benzofuran-5-carboxylic acid	PubChem[2]
CAS Number	185244-78-4	ScreenLib[3], Biosynth[1]
Type of Compound	Lignan	ScreenLib[3], Biosynth[1]
Physical Description	Powder	ScreenLib[3]
Boiling Point	540.6±50.0 °C at 760 mmHg	MySkinRecipes[4]
Storage Conditions	2-8°C, sealed, dry, light-proof	MySkinRecipes[4]

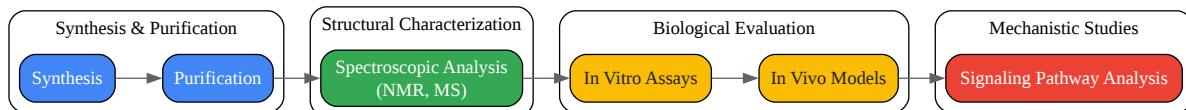
Experimental Protocols & Further Research

While the fundamental chemical structure of **Ceplignan** is well-established, a comprehensive understanding of its biological activity necessitates detailed experimental investigation. Further research into its synthesis, purification, and characterization would rely on standard organic chemistry techniques.

To provide a more in-depth guide, subsequent sections would typically detail the experimental protocols for its isolation from natural sources or its total synthesis in the laboratory. This would include specifics on chromatography techniques (e.g., HPLC) for purification and spectroscopic methods (e.g., NMR, Mass Spectrometry) for structural elucidation and confirmation.

Furthermore, to explore its biological effects, protocols for *in vitro* and *in vivo* assays would be presented. For instance, its potential antioxidant and anti-inflammatory properties would be investigated using assays that measure free radical scavenging activity or the inhibition of inflammatory markers.

Signaling pathway analysis would involve techniques such as Western blotting, qPCR, and reporter gene assays to determine how **Ceplignan** modulates specific cellular pathways. The logical flow of such experimental investigations can be visualized as follows:



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Diagram 1: General experimental workflow for the investigation of **Ceplignan**.

This document will be updated with specific experimental details and data as further research becomes available.

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References

- 1. Ceplignan | 185244-78-4 | KHA24478 | Biosynth [biosynth.com]
- 2. Ceplignan | C18H18O7 | CID 102004693 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Ceplignan | CAS 185244-78-4 | ScreenLib [screenlib.com]
- 4. Ceplignan [myskinrecipes.com]
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